

Technical Support Center: Overcoming P144 and P17 Peptide Solubility Challenges

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Compound of Interest

Compound Name: P17 Peptide

Cat. No.: B15541828

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively dissolving and handling P144 and **P17 peptides**.

Frequently Asked Questions (FAQs)

Q1: What are P144 and P17 peptides?

A: P144 (also known as Disitertide) and P17 are synthetic peptides that act as inhibitors of Transforming Growth Factor-beta 1 (TGF- β 1).[1][2] P144 is derived from the TGF- β type III receptor (Betaglycan) and is designed to block the interaction between the TGF- β ligand and its receptors.[1][3] P17 was developed from a phage display library and also blocks TGF- β signaling.[3] Both peptides are valuable tools in research fields such as fibrosis and oncology for their ability to inhibit the TGF- β /Smad signaling pathway.[1][3]

Q2: Why is the P144 peptide notoriously difficult to dissolve?

A: The primary challenge with P144 is its molecular structure. Its amino acid sequence (TSLDASIIWAMMQN) contains a high proportion of non-polar, hydrophobic amino acids.[3][4]

This inherent hydrophobicity leads to poor solubility in aqueous solutions and even limited dissolution in common organic solvents like DMSO.[1][3][5][6] This characteristic can cause the peptide to aggregate, reducing its bioavailability and complicating the preparation of experimental solutions.[3][4]

Q3: What is the difference in solubility between P144 and P17?

A: There is a significant difference. While P144 is highly hydrophobic and poorly soluble, P17 (sequence: KRIWFIPRSSWYERA) is described as a soluble peptide that dissolves well in aqueous solutions.[3][6] Therefore, the solubility challenges are almost exclusively associated with P144.

Q4: My P144 peptide won't dissolve in water or PBS. What is the recommended troubleshooting workflow?

A: It is expected that P144 will not dissolve in purely aqueous solutions. A stepwise approach using organic solvents is necessary. Start by trying to dissolve the peptide in a small amount of an organic solvent like Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF) before diluting it with your aqueous buffer.[7][8][9] For peptides containing oxidation-sensitive residues like Methionine (M) and Tryptophan (W), both present in P144, special care should be taken.[10][11] Using degassed buffers or DMF instead of DMSO can be a consideration.[9][12] If solubility issues persist, sonication or slight warming can be effective.[13][14]

Q5: How can I improve the solubility of P144 for in vivo experiments?

A: For in vivo applications, specific formulation strategies are often required. Published studies have used co-solvent systems. One such formulation involves a multi-step process: first dissolving P144 in DMSO, then adding PEG300, followed by Tween-80, and finally saline to reach the desired concentration. Another documented method for intravenous administration in rabbits involved resuspending the peptide in a 0.1 M diazonium salt of carbonic acid buffer at pH 9.5, followed by sonication.[1]

Q6: Is sonication a safe and effective method for dissolving P144?

A: Yes, sonication is a recommended and effective technique for dissolving difficult peptides like P144.^{[12][13]} It uses ultrasonic waves to break apart peptide aggregates and facilitate interaction with the solvent.^[14] One study specifically mentions using physical sonication for 15 minutes at high amplitude to create a colloidal suspension of P144.^[3] It is best to sonicate in short bursts in a water bath to avoid excessive heating, which could potentially degrade the peptide.^{[10][12]}

Q7: What are the best practices for storing reconstituted P144 and P17 peptides?

A: To maintain peptide integrity, lyophilized powder should be stored at -20°C or -80°C.^[13] Once reconstituted, it is crucial to aliquot the peptide solution into single-use volumes and store them at -20°C or colder to avoid repeated freeze-thaw cycles, which can degrade the peptide.^[11] If storing in solution, a pH range of 3-7 is generally recommended for stability.^[11]

Data Summary

Table 1: General Properties of P144 and P17 Peptides

Property	P144 (Disitertide)	P17
Sequence	TSLDASIIWAMMQN ^[3]	KRIWFIPRSSWYERA ^[3]
Molecular Target	TGF-β1 ^[2]	TGF-β1, TGF-β2, TGF-β3 ^[3]
General Solubility	Poorly soluble / Hydrophobic ^[1]	Soluble ^[3]
Primary Challenge	Achieving and maintaining dissolution	Generally unproblematic

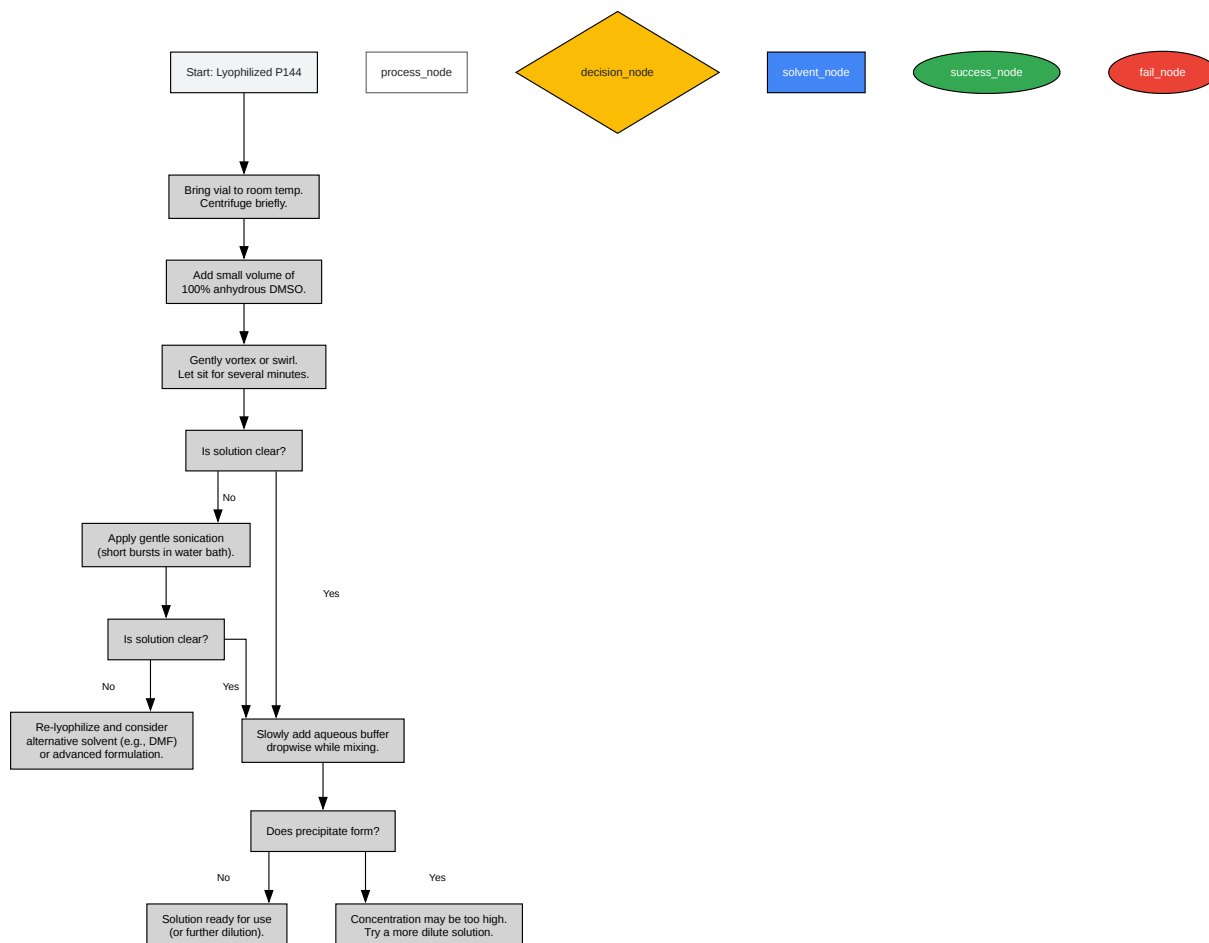
Table 2: Recommended Solvents and Conditions for P144

Solvent / Method	Concentration / Condition	Application	Source
DMSO	Up to 25 mg/mL (use fresh, anhydrous DMSO)	In Vitro Stock	[2]
Co-solvent System 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	In Vivo	
Co-solvent System 2	10% DMSO, 90% Corn Oil	In Vivo	
Buffer System	0.1 M diazonium salt of carbonic acid, pH 9.5	In Vivo	[1]
Sonication	15 minutes, high amplitude	General Dissolution	[3]
Encapsulation	Polymer hybrid protein moieties	Advanced Delivery	[3][5]

Visual Guides and Workflows

P144 Solubility Troubleshooting Workflow

The following diagram outlines a logical workflow for researchers encountering solubility issues with the P144 peptide.

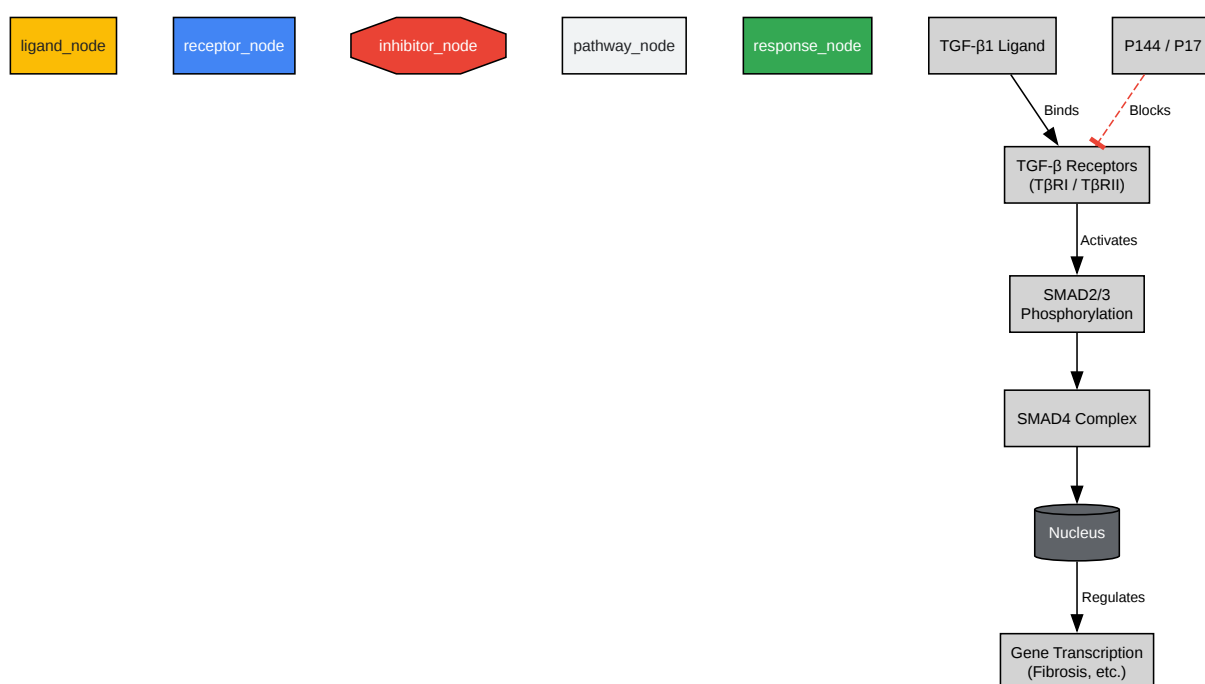


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A step-by-step workflow for troubleshooting P144 peptide solubility issues.

TGF- β Signaling Pathway Inhibition

This diagram illustrates the mechanism of action for P144 and P17, showing how they inhibit the TGF- β signaling cascade.



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P144 and P17 inhibit the TGF- β pathway by blocking ligand-receptor interaction.

Experimental Protocols

Protocol 1: Standard Reconstitution of P144 for In Vitro Use

This protocol details a standard method for dissolving P144 to create a stock solution for cell culture and other in vitro assays.

- **Preparation:** Allow the lyophilized P144 peptide vial to equilibrate to room temperature for 10-15 minutes before opening to prevent condensation.[11] Centrifuge the vial briefly (e.g., 1 min at 10,000 x g) to ensure all the powder is at the bottom.[12]
- **Initial Solubilization:** Under sterile conditions, add a small, precise volume of high-purity, anhydrous DMSO to the vial.[8] For example, to create a 10 mM stock, add the appropriate volume based on the peptide's molecular weight.
- **Mixing:** Gently swirl or vortex the vial.[15] Allow the vial to sit at room temperature for 5-10 minutes to ensure the peptide fully interacts with the solvent.[8]
- **Verification:** Visually inspect the solution to ensure it is clear and free of any visible particles. [11]
- **Troubleshooting:** If particles remain, place the vial in a water bath sonicator and apply short bursts of sonication (e.g., 3 cycles of 15 seconds), allowing the vial to cool between cycles to prevent heating.[12]
- **Dilution:** Once the peptide is fully dissolved in DMSO, this stock solution can be slowly diluted by adding it dropwise to your pre-warmed cell culture medium or buffer while gently mixing.[8] Be aware that rapid dilution can sometimes cause the peptide to precipitate out of solution.
- **Storage:** Aliquot the remaining stock solution into single-use tubes and store at -80°C.

Protocol 2: Preparation of P144 for In Vivo Administration (Co-Solvent Method)

This protocol is adapted from published methods for preparing P144 for injection in animal models. Note: All components should be sterile.

- Prepare Stock Solution: First, dissolve the required amount of P144 in 100% DMSO to create a concentrated, clear stock solution (e.g., 25 mg/mL), as described in Protocol 1.[2]
- Add Co-Solvents: In a sterile tube, perform the following additions sequentially, ensuring the solution is mixed thoroughly and remains clear after each step:
 - Add the required volume of the P144/DMSO stock solution.
 - Add PEG300 to a final concentration of 40%. Mix until clear.
 - Add Tween-80 to a final concentration of 5%. Mix until clear.
- Final Dilution: Slowly add sterile saline to reach the final volume (45% of the total). Mix gently. The final solution should be clear. If precipitation occurs, the final concentration may be too high for this formulation.
- Administration: Use the final preparation immediately for administration. Due to the solvent composition, this solution should not be stored for long periods.

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